

Decoding the Certificate of Analysis: A Technical Guide to 4-Butylaniline-d9

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Compound of Interest

Compound Name: 4-Butylaniline-d9

Cat. No.: B12405333

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a deuterated compound like **4-Butylaniline-d9** is a critical document that guarantees its identity, purity, and quality. This guide provides an in-depth explanation of a typical CoA for **4-Butylaniline-d9**, detailing the analytical techniques used and the interpretation of the presented data. Understanding this document is paramount for ensuring the reliability and reproducibility of experimental results.

Compound Identity and Specifications

The initial section of a CoA confirms the fundamental properties of the material. This data is essential for verifying that the correct substance has been received and that it meets the expected structural and physical characteristics.

Parameter	Specification
Compound Name	4-Butylaniline-d9
Synonyms	4-(Butyl-d9)aniline, p-Butylaniline-d9
CAS Number	1219794-78-1[1][2][3][4]
Molecular Formula	C ₁₀ H ₆ D ₉ N
Molecular Weight	158.29 g/mol [3]
Appearance	Oil

Purity and Composition Analysis

This section presents the quantitative results from various analytical tests performed to determine the chemical and isotopic purity of the compound. These values are crucial for understanding the exact composition of the material and identifying any potential impurities.

Chemical Purity

Chemical purity assesses the percentage of the desired compound in the sample, excluding isotopic variations and residual solvents.

Analytical Method	Result
High-Performance Liquid Chromatography (HPLC)	≥ 98%
Nuclear Magnetic Resonance (¹ H NMR)	Conforms to structure

Isotopic Purity

Isotopic purity, a key parameter for deuterated compounds, indicates the level of deuterium incorporation at the specified positions. It is often reported as "atom % D".

Analytical Method	Result
Mass Spectrometry (MS)	≥ 98 atom % D
Nuclear Magnetic Resonance (^2H NMR)	Conforms to isotopic labeling pattern

Isotopic enrichment refers to the mole fraction of the isotope expressed as a percentage. It is important to distinguish isotopic enrichment from the abundance of a particular molecular species. For a compound like **4-Butylaniline-d9**, with multiple deuteration sites, the species abundance for each isotopologue can be calculated if the isotopic enrichment is known.

Experimental Protocols

Detailed methodologies are essential for the replication and validation of the results presented in the CoA.

High-Performance Liquid Chromatography (HPLC)

HPLC is employed to separate, identify, and quantify each component in a mixture. For 4-Butylaniline, a reverse-phase HPLC method is typically used.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., Newcrom R1).
- Mobile Phase: A gradient mixture of acetonitrile and water with an acidic modifier like formic acid for Mass Spectrometry compatibility.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength appropriate for the aniline chromophore (e.g., 254 nm).
- Quantification: The chemical purity is determined by calculating the area percentage of the main peak relative to the total peak area.

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the molecular weight and isotopic enrichment of a compound.

- **Instrumentation:** A high-resolution mass spectrometer (HR-MS), often coupled with liquid chromatography (LC-MS) or gas chromatography (GC-MS).
- **Ionization Mode:** Electrospray ionization (ESI) in positive mode is commonly used.
- **Analysis:** A full scan mass spectrum is acquired. The isotopic distribution of the molecular ion peak is analyzed to calculate the isotopic enrichment. This involves comparing the measured isotope distribution with the theoretical distribution for different enrichment levels.
- **Calculation of Isotopic Enrichment:** The percentage of deuterium enrichment is calculated by integrating the ion currents of the deuterated and non-deuterated species.

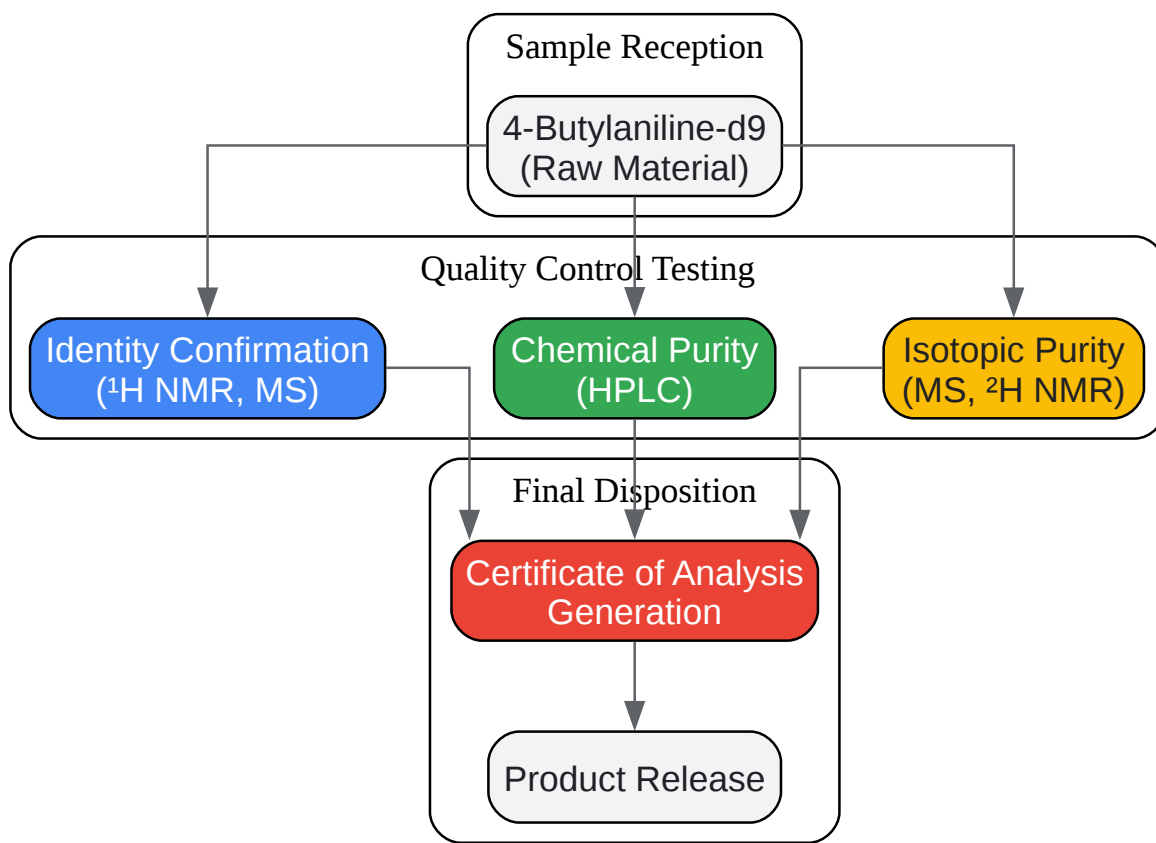
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the structural integrity and the position of the deuterium labels. Both ^1H and ^2H NMR are valuable.

- ^1H NMR (Proton NMR): This technique is used to confirm the absence of protons at the deuterated positions. The spectrum of **4-Butylaniline-d9** would show the expected signals for the aromatic protons and any residual non-deuterated butyl protons. The integration of these signals can provide an estimate of isotopic purity.
- ^2H NMR (Deuterium NMR): This method directly observes the deuterium nuclei, confirming the locations of the deuterium labels on the butyl chain. A novel method combining ^1H NMR and ^2H NMR has been shown to provide accurate determination of isotopic abundance.

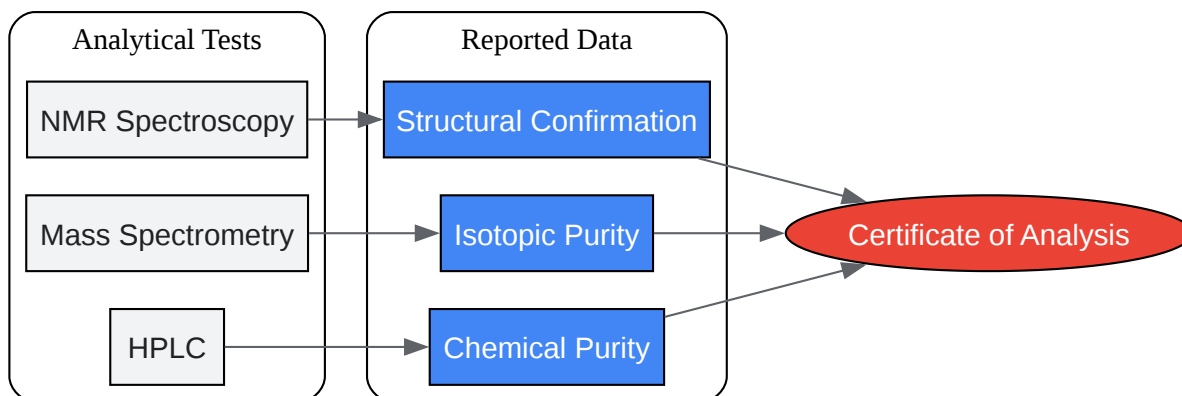
Visualizing the Analytical Workflow

The following diagrams illustrate the logical flow of the analytical testing process for **4-Butylaniline-d9**.



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Caption: Quality control workflow for **4-Butylaniline-d9**.



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Caption: Logical relationship of tests in a CoA.

This comprehensive guide serves as a resource for understanding the critical data and methodologies presented in a Certificate of Analysis for **4-Butylaniline-d9**. By thoroughly interpreting this document, researchers can proceed with confidence in the quality and integrity of their starting materials, a fundamental aspect of robust scientific and developmental work.

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